

# Crystal Structure and Hydrogen Bonding Network

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 2-Bromoacetamide

CAS No.: 683-57-8

Cat. No.: S662042

Get Quote

The molecular structure of **2-bromoacetamide** is nearly planar and crystallizes in the monoclinic space group  $P2_1/c$  [1] [2]. Its crystal packing is stabilized by a specific hydrogen-bonded network.

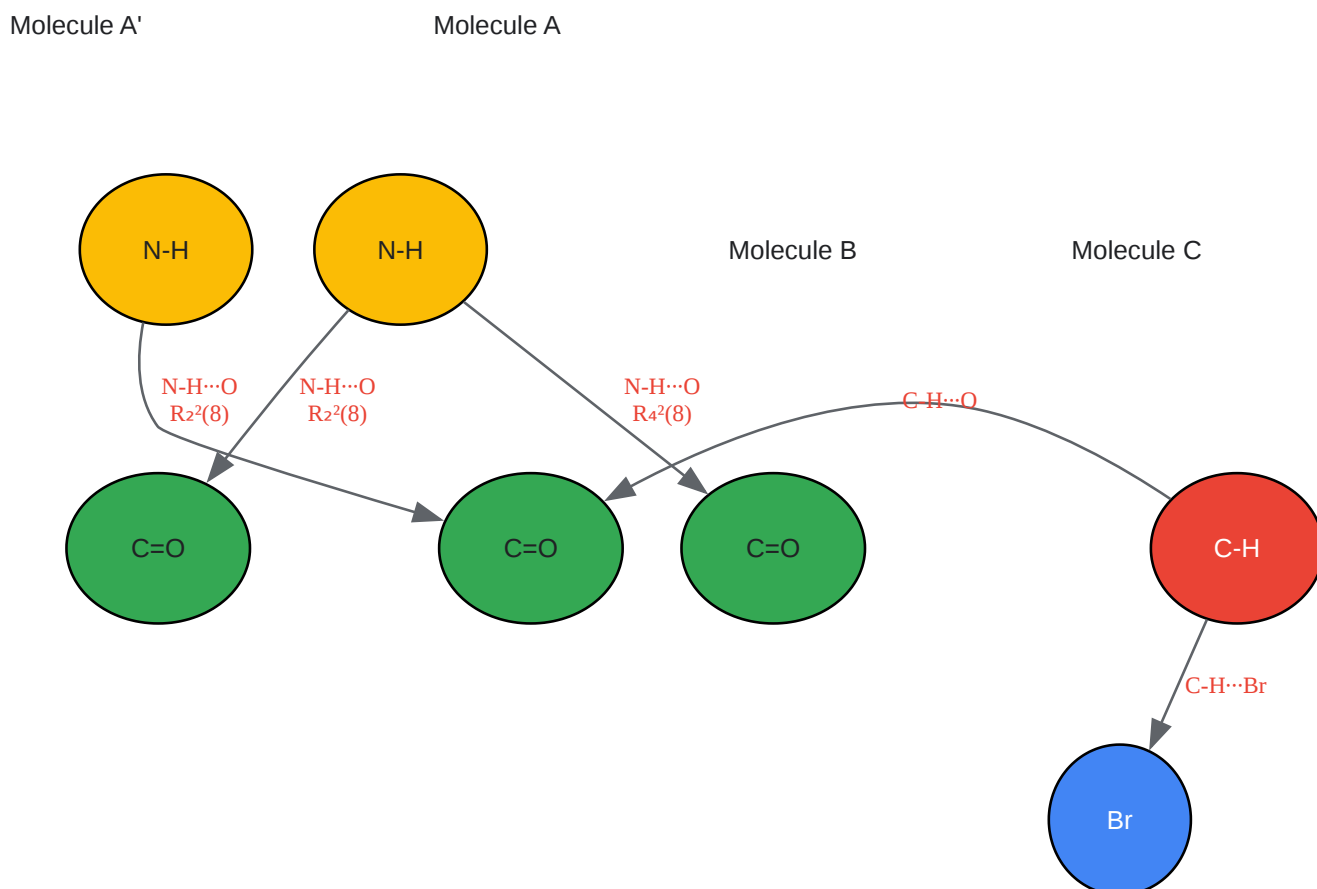
- **Primary Hydrogen Bonds:** The most significant interactions are **N–H $\cdots$ O hydrogen bonds** that link molecules into centrosymmetric dimers. These dimers are characterized by the graph set **R $_2^2(8)$** , which is a classic motif for primary carboxamides [1] [2].
- **Extended Network:** These dimers are further connected into a **ladder-type network** via additional N–H $\cdots$ O bonds, forming a second graph set motif, **R $_4^2(8)$**  [1] [2].
- **Supporting Interactions:** The overall structure is further stabilized by weaker **C–H $\cdots$ O** and **C–H $\cdots$ Br contacts**, which help link the layers together [1] [2].

The following table summarizes the key hydrogen-bonding geometry [2]:

D–H $\cdots$ A	D–H (Å)	H $\cdots$ A (Å)	D $\cdots$ A (Å)	D–H $\cdots$ A (°)
N1–H1N $\cdots$ O1 <sup>i</sup>	0.82(4)	2.29(4)	2.955(4)	140(4)
N1–H2N $\cdots$ O1 <sup>ii</sup>	0.75(5)	2.17(5)	2.915(5)	172(5)
N1–H1N $\cdots$ Br1	0.82(4)	2.69(4)	3.120(3)	115(3)
C2–H2A $\cdots$ O1 <sup>iii</sup>	0.99	2.55	3.462(4)	153
C2–H2B $\cdots$ Br1 <sup>iv</sup>	0.99	2.98	3.610(3)	122

Symmetry codes: (i)  $x, -y+3/2, z-1/2$ ; (ii)  $-x+2, -y+1, -z+1$ ; (iii)  $-x+2, y-1/2, -z+3/2$ ; (iv)  $-x+1, -y+1, -z+1$

The diagram below illustrates this hydrogen-bonded network, showing the dimers and the ladder formation.



[Click to download full resolution via product page](#)

Diagram of the hydrogen-bonded ladder network in **2-bromoacetamide**, showing  $R_2^2(8)$  dimers and  $R_4^2(8)$  linkages [1] [2].

## Experimental Protocol for Crystallization

The single crystals used for the structural analysis were obtained using a purification and crystallization procedure from a known literature method [1] [2].

- **Material: 2-Bromoacetamide** was used as purchased from a commercial supplier (Fluka) [1] [2].
- **Crystallization Solvent:** Petroleum ether with a boiling range of 313–333 K (40–60 °C) [1] [2].

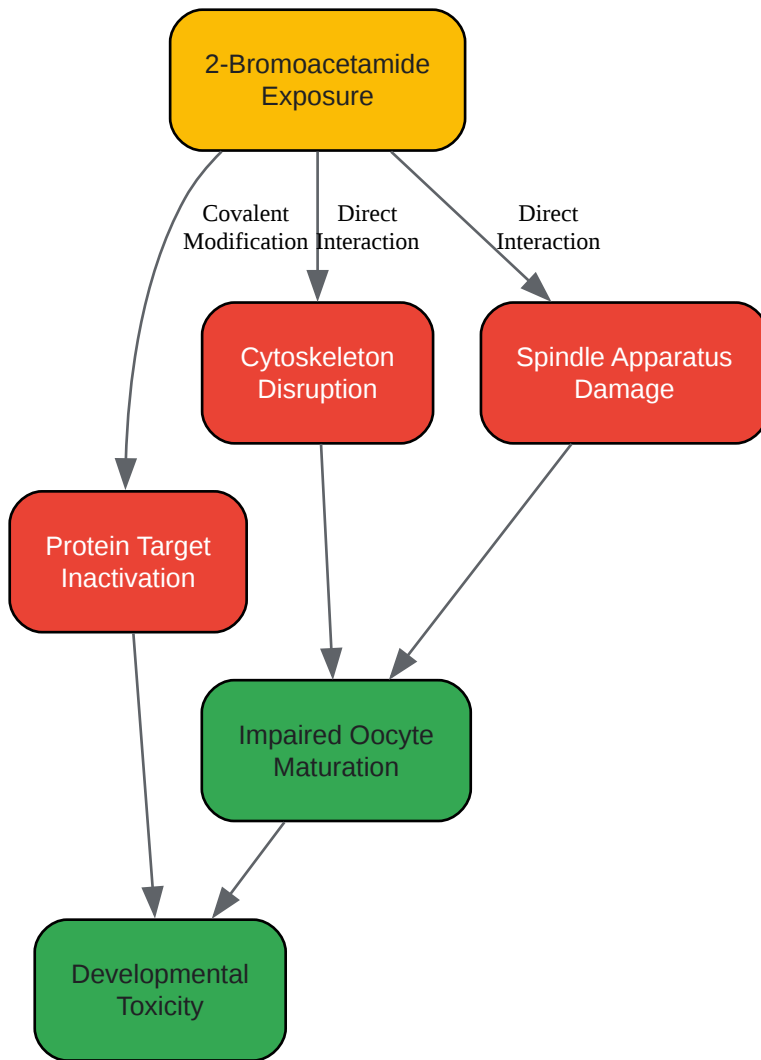
- **Procedure:** The compound was dissolved/crystallized from the petroleum ether solvent according to the referenced procedure [2]. The specific details of the crystallization (e.g., slow evaporation, cooling rate) are contained in the original literature source (Halpern & Maher, 1965).

## Biological Relevance and Mechanistic Insights

Beyond its crystallographic properties, **2-bromoacetamide** is recognized in biological contexts as a disinfection by-product and a potent developmental toxicant [3] [4]. Its mechanism of toxicity primarily involves disrupting the cytoskeleton.

- **Cytoskeleton Disruption:** Exposure to **2-bromoacetamide** impairs oocyte maturation in both mice and humans. It **disrupts spindle structure** and **interferes with the functions** of both the microtubule and actin cytoskeletons, leading to a failure in cell division [3].
- **Enzyme Inactivation:** It can covalently modify proteins, leading to the **inactivation of enzymes** such as liver alcohol dehydrogenase [4].
- **Developmental Toxicity:** It acts as a potent developmental toxicant in animal models, reducing the rate of egg cylinder formation in mouse embryos and disrupting cell lineage differentiation [4].

The following diagram summarizes this general mechanism of cellular disruption.



Click to download full resolution via product page

Proposed mechanism of **2-bromoacetamide**-induced cellular toxicity [3] [4].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. (IUCr) 2-Bromoacetamide [journals.iucr.org]
2. 2-Bromoacetamide - PMC [pmc.ncbi.nlm.nih.gov]

3. 2-bromoacetamide exposure impairs oocyte maturation in ... [sciencedirect.com]

4. 2-Bromoacetamide | Disinfection Byproduct [medchemexpress.com]

To cite this document: Smolecule. [Crystal Structure and Hydrogen Bonding Network]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b662042#2-bromoacetamide-hydrogen-bonding-network]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com